

## Cyclamic Acid-d11 S

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## Compound of Interest

Compound Name: Cyclamic Acid-d11 Sodium Salt

Cat. No.: B13845879

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An In-Depth Technical Guide to **Cyclamic Acid-d11 Sodium Salt**

## Abstract

This technical guide provides a comprehensive overview of **Cyclamic Acid-d11 Sodium Salt**, a deuterated stable isotope-labeled internal standard. It details its physicochemical properties, its critical role in analytical methodologies such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), and provides technical data with practical, field-proven insights to ensure robust and reliable quantification of cyclamates in complex matrices.

## Introduction: The Analytical Imperative for a Labeled Standard

### The Parent Compound: Sodium Cyclamate

Sodium cyclamate (CAS No. 139-05-9) is an artificial sweetening agent approximately 30 to 50 times sweeter than sucrose[4][5]. It is a white, crystalline powder used in soft drinks, and tabletop sweeteners[4][5]. Its use is permitted in many countries, including those in the European Union[6]. However, it remains banned in the United States due to concerns attributed to its metabolite, cyclohexylamine, which can be produced by gut bacteria[7][9]. This regulatory divergence necessitates reliable and precise analytical methods.

### The Role of Stable Isotope Labeling

In quantitative mass spectrometry, the "gold standard" for achieving the highest accuracy and precision is the use of a stable isotope-labeled (SIL) internal standard (e.g.,  $D$ ,  $^{13}C$ ,  $^{15}N$ ). This mass difference allows the mass spectrometer to distinguish between the analyte and the internal standard. The critical advantage of using a SIL standard is that, at a constant concentration of the SIL standard to a sample, any signal variation caused by the sample matrix or instrument instability can be normalized, leading to more accurate and precise results.

### Cyclamic Acid-d11 Sodium Salt: The Ideal Internal Standard

**Cyclamic Acid-d11 Sodium Salt** is the deuterated analog of sodium cyclamate, where the eleven hydrogen atoms on the cyclohexane ring are replaced by deuterium. This labeling minimizes isotopic interferences during sample analysis, which in turn allows for minimal sample preparation and enhances the accuracy of detection in complex food matrices.

## Physicochemical Properties and Data

The fundamental properties of **Cyclamic Acid-d11 Sodium Salt** are summarized below. This data is critical for method development, including the optimization of sample preparation and detection parameters.

Property	Value
Chemical Name	(Cyclohexane-d11)sulfamic Acid Sodium Salt
CAS Number	1215770-73-2
Unlabeled CAS No.	139-05-9 (Sodium Salt); 100-88-9 (Free Acid)
Molecular Formula	C <sub>6</sub> HD <sub>11</sub> NO <sub>3</sub> S•Na
Molecular Weight	190.31 g/mol
Appearance	White to off-white solid
Solubility	Freely soluble in water
Stability	Stable to heat, light, and air over a wide pH range

## Core Application: Quantitative Analysis via Isotope Dilution Mass Spectrometry

The primary application of **Cyclamic Acid-d11 Sodium Salt** is as an internal standard for isotope dilution mass spectrometry, most commonly LC-MS

### Causality of Experimental Choice:

The choice of LC-MS/MS is dictated by the need for high sensitivity (to detect trace amounts) and high selectivity (to distinguish cyclamate from other the d11-cyclamate internal standard will be suppressed to a nearly identical degree. The ratio of their signals remains constant, thus preserving the a

Caption: Chemical structures of unlabeled and deuterated (d11) sodium cyclamate.

## Experimental Protocols

The following protocols provide a robust framework for the quantification of sodium cyclamate in food samples using **Cyclamic Acid-d11 Sodium Sa**

### Preparation of Standard Solutions

Rationale: Accurate preparation of stock and working standard solutions is fundamental to the validity of the entire quantitative analysis. Using a high-

- Internal Standard (IS) Stock Solution (e.g., 100 µg/mL):
  - Accurately weigh 10 mg of **Cyclamic Acid-d11 Sodium Salt**.
  - Dissolve in a 100 mL Class A volumetric flask using LC-MS grade water.
  - Sonicate for 5 minutes to ensure complete dissolution.
  - Store at 2-8°C.
- Analyte (Sodium Cyclamate) Stock Solution (e.g., 100 µg/mL):
  - Prepare in the same manner as the IS stock solution using sodium cyclamate standard[13].
- Working Standard Solutions:
  - Perform serial dilutions of the analyte stock solution with a suitable solvent (e.g., 0.1% formic acid in water) to create a calibration curve ranging
  - Spike each calibration standard with the IS to a constant final concentration (e.g., 0.5 µg/mL)[8].

### Sample Preparation Workflow

Rationale: The goal of sample preparation is to extract the analyte from the matrix while removing interfering components. The use of a robust SIL int

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Caption: General analytical workflow for cyclamate quantification.

Detailed Steps:

- Liquid Samples (e.g., juices, soft drinks):
  - Homogenize the sample.
  - Transfer a 1 mL aliquot to a centrifuge tube.
  - Add the **Cyclamic Acid-d11 Sodium Salt** internal standard.
  - Centrifuge at high speed (e.g., 12,000 rpm) for 10 minutes to pellet any solids[13].
  - Filter the supernatant through a 0.45 µm filter into an autosampler vial[13].
- Solid/Semi-Solid Samples (e.g., jams, candies):
  - Accurately weigh a homogenized portion of the sample.
  - Add a measured volume of extraction solvent (e.g., water or a buffered solution) and the internal standard.
  - Vortex or homogenize thoroughly to extract the cyclamate.
  - Proceed with centrifugation and filtration as described for liquid samples.

## Representative LC-MS/MS Method

Rationale: Chromatographic separation on a C18 column provides effective retention and peak shape for cyclamate. Tandem mass spectrometry in MS/MS providing exceptional selectivity and sensitivity.

- LC System: High-Performance Liquid Chromatograph (HPLC) or Ultra-High Performance Liquid Chromatograph (UHPLC).
- Column: C18 reversed-phase column (e.g., Atlantis T3)[13].
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile[13].
- Flow Rate: Dependent on column dimensions (e.g., 0.4 mL/min).
- Injection Volume: 10 µL[13].
- MS System: Tandem quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), typically negative mode.
- Monitored MRM Transitions:
  - Sodium Cyclamate: To be determined empirically (e.g., from m/z 178.1 -> 79.9).
  - Cyclamic Acid-d11: To be determined empirically (e.g., from m/z 189.1 -> 80.9).

## Conclusion

**Cyclamic Acid-d11 Sodium Salt** (CAS: 1215770-73-2) is an indispensable tool for modern analytical laboratories tasked with the quantification of cyclohexane derivatives at the highest level of data integrity. The methodologies outlined in this guide, centered around isotope dilution LC-MS/MS, represent the authoritative approach.

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